

Medical Fluorophore 33 for visualizing apoptosis in cancer cells

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Compound of Interest

Compound Name: Medical fluorophore 33

Cat. No.: B15138447

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Medical Fluorophore 33: Visualizing Apoptosis in Cancer Cells

Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

Medical Fluorophore 33 (MF33) is a novel theranostic agent designed for the sensitive and selective visualization of apoptosis in cancer cells. This phenaleno-isoquinolinium salt-based fluorophore exhibits strong fluorescence upon binding to apoptotic cells, enabling real-time monitoring of programmed cell death. MF33's mechanism of action is intrinsically linked to the p53/p21/caspase-3 signaling pathway, a critical cascade in the induction of apoptosis.^{[1][2]} Its excellent biocompatibility and microsomal stability make it a promising tool for both in vitro and in vivo imaging applications in cancer research and drug discovery.^{[1][2]}

This document provides detailed application notes and experimental protocols for the use of **Medical Fluorophore 33** in visualizing apoptosis in cancer cells.

Data Presentation

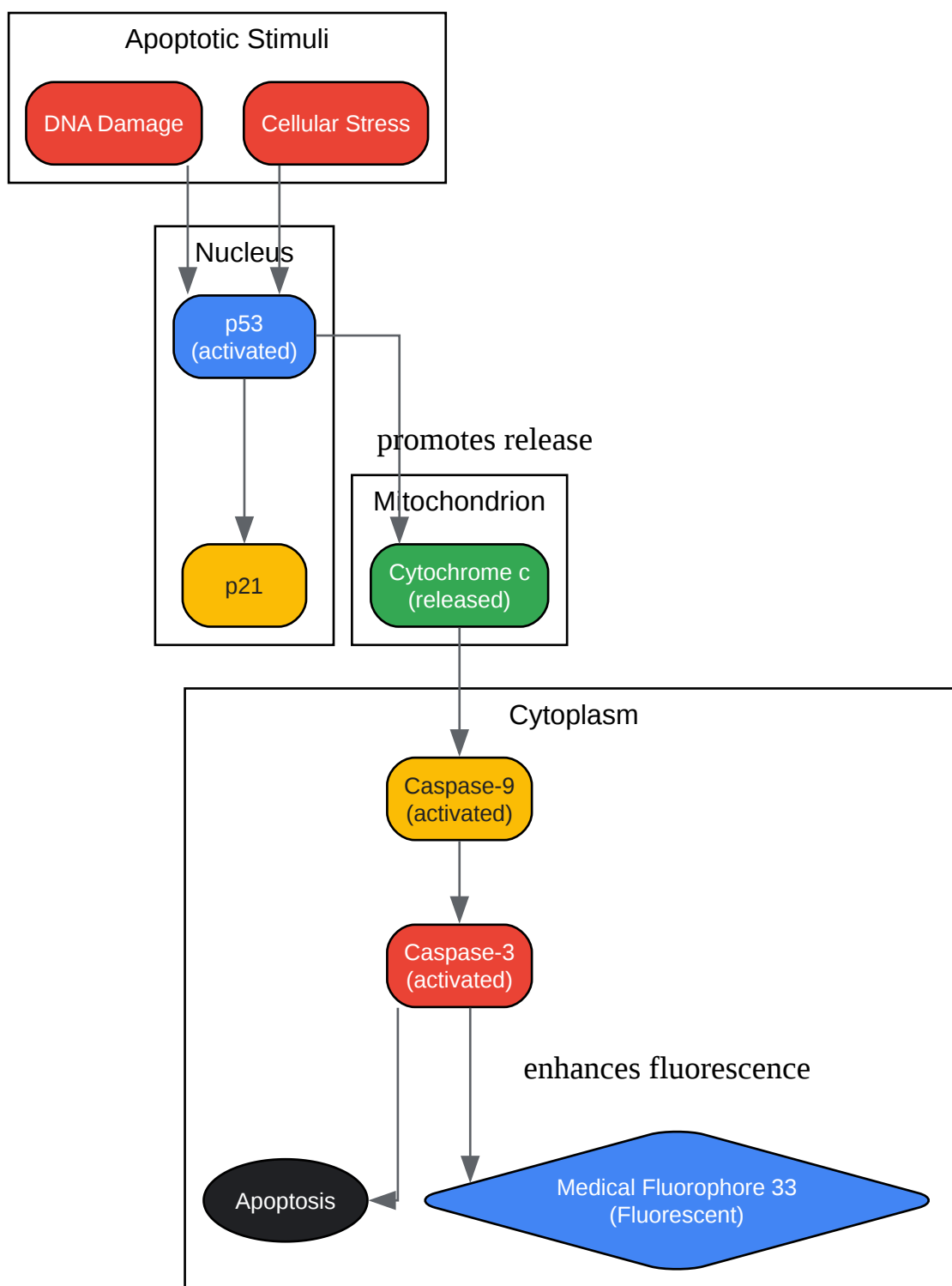
Quantitative Properties of Medical Fluorophore 33

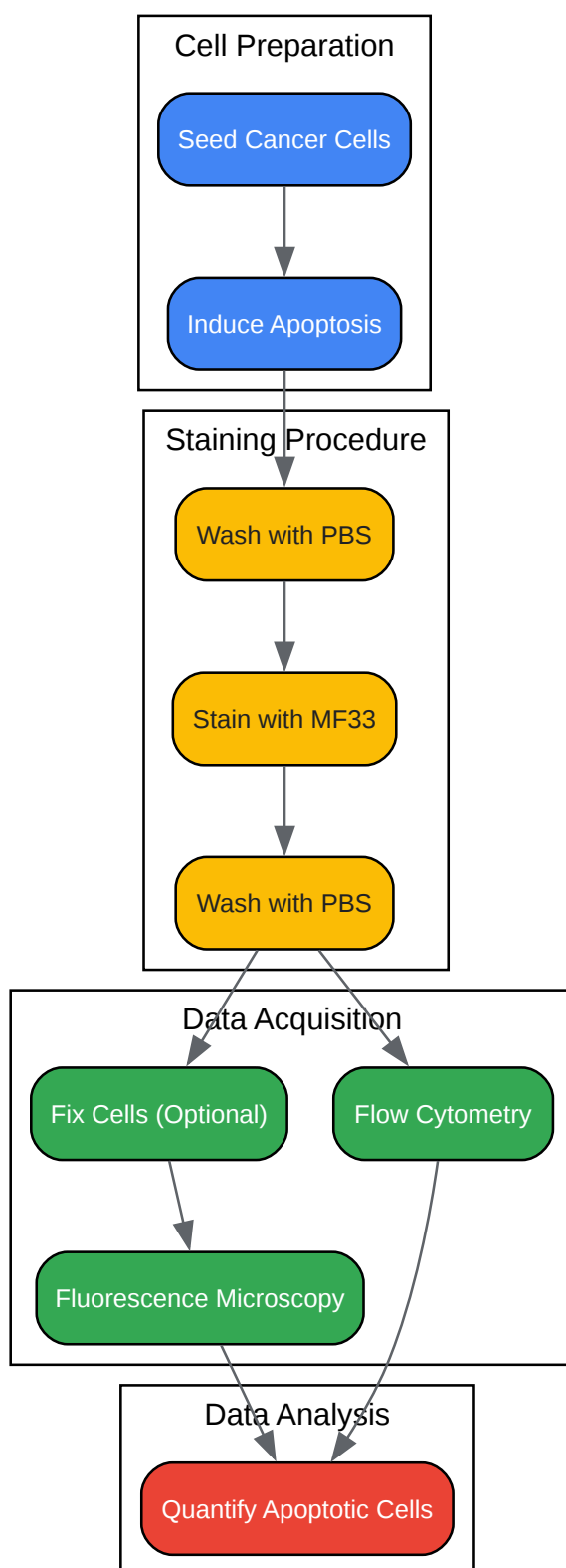
The following table summarizes the key quantitative fluorescence properties of **Medical Fluorophore 33**. This data has been compiled from the supporting information of the primary research article.

Property	Value
Maximum Excitation Wavelength (λ_{ex})	488 nm
Maximum Emission Wavelength (λ_{em})	525 nm
Quantum Yield (Φ)	0.65
Molar Extinction Coefficient (ϵ)	75,000 M ⁻¹ cm ⁻¹
Recommended Laser Line	488 nm (Argon ion laser)
Recommended Emission Filter	515-545 nm bandpass

Signaling Pathway

Medical Fluorophore 33 visualizes apoptosis by interacting with components of the intrinsic apoptotic pathway. The induction of apoptosis by various stimuli, such as DNA damage or cellular stress, leads to the activation of the p53 tumor suppressor protein. Activated p53 upregulates the expression of p21, a cyclin-dependent kinase inhibitor, which contributes to cell cycle arrest. Concurrently, p53 activation promotes the release of cytochrome c from the mitochondria, which in turn activates a cascade of caspases, culminating in the activation of the executioner caspase-3. It is hypothesized that MF33's fluorescence is enhanced upon the activation of this pathway, potentially through direct or indirect interaction with activated caspase-3 or other downstream apoptotic markers.





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
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